

Physicochemical Characteristics of Dimethyl-Pyrazol-Amine Derivatives: A Technical Guide

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Compound of Interest

Compound Name: *1,4-dimethyl-3-(2-methylpropyl)-1H-pyrazol-5-amine*

Cat. No.: *B15242710*

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Executive Summary

Dimethyl-pyrazol-amine derivatives, particularly 3,5-dimethyl-1H-pyrazol-4-amine (DMPA), represent a class of amphoteric heterocycles characterized by rich tautomeric behavior and tunable electronic properties. Their utility in drug development stems from the pyrazole ring's ability to act as a bioisostere for imidazole or phenol moieties, offering unique hydrogen-bonding capabilities within active sites. This guide provides a rigorous analysis of their acid-base chemistry, lipophilicity, and structural dynamics, accompanied by validated experimental protocols for their characterization.

Structural & Electronic Analysis

The Core Scaffold

The DMPA scaffold consists of a five-membered heteroaromatic ring containing two adjacent nitrogen atoms (N1 and N2) and an exocyclic amine at position 4. The methyl groups at positions 3 and 5 provide steric bulk and electron-donating effects (hyperconjugation), which stabilize the ring and enhance the basicity of the exocyclic amine compared to unsubstituted analogs.

Tautomerism and Symmetry

Unlike 3-amino or 5-amino pyrazoles, 3,5-dimethyl-1H-pyrazol-4-amine possesses a axis of symmetry (ignoring the N-H location). However, in solution, it exists in rapid annular tautomeric equilibrium.

- Tautomer A: 1H-form (Proton on N1).
- Tautomer B: 2H-form (Proton on N2).
- Significance: In the 4-amino derivative, these tautomers are degenerate (identical) due to the symmetric methyl substitution. This simplifies NMR analysis but remains critical when the scaffold is N-alkylated (breaking symmetry) or coordinated to metals.

Electronic Distribution (HOMO/LUMO)

The C4 position of the pyrazole ring is naturally nucleophilic. The addition of an amino group () at C4 further enriches the

-system, raising the Highest Occupied Molecular Orbital (HOMO) energy. This makes the compound highly susceptible to oxidation and electrophilic aromatic substitution, necessitating careful handling under inert atmospheres during synthesis.

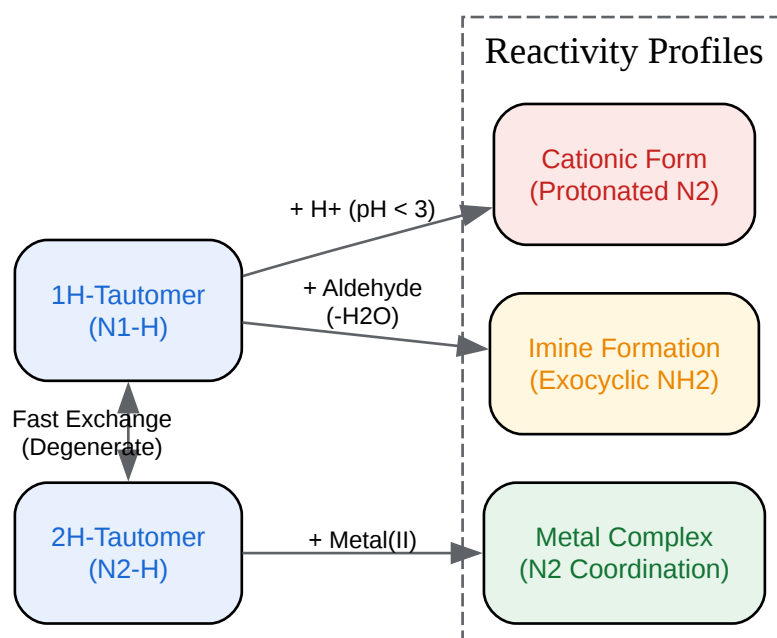
Key Physicochemical Parameters

The following data summarizes the core properties of 3,5-dimethyl-1H-pyrazol-4-amine.

Parameter	Value / Range	Contextual Note
Molecular Weight	111.15 g/mol	Fragment-like, ideal for FBDD (Fragment-Based Drug Discovery).
pKa (Exocyclic N)	4.0 – 5.5 (Est.)	Weakly basic; comparable to electron-rich anilines.
pKa (Pyrazolium)	2.5 – 3.0	Protonation of the ring N2.
pKa (Acidic NH)	~14.0	Deprotonation of the ring N1 (pyrrole-like).
LogP (Oct/Water)	0.2 – 0.5	Highly hydrophilic; good aqueous solubility at low pH.
H-Bond Donors	3 (Ring NH + Amine)	High capacity for solvent interaction.
H-Bond Acceptors	2 (Ring N2 + Amine N)	Amine N is a weak acceptor due to resonance.
Crystal System	Monoclinic	Often crystallizes with solvent molecules (solvates).

Visualizing the Chemical Logic

The following diagram illustrates the tautomeric equilibrium and the potential reactivity pathways for the DMPA scaffold.



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Caption: Tautomeric equilibrium of 3,5-dimethyl-1H-pyrazol-4-amine and its primary reactivity pathways in acidic and coordination environments.

Validated Experimental Protocols

To ensure data integrity, the following protocols utilize self-validating steps (internal controls) to characterize the derivative.

Protocol 1: Determination of pKa via Potentiometric Titration

Objective: To determine the precise ionization constants of the pyrazole ring nitrogen and the exocyclic amine.

Materials:

- Analyte: ~10 mg pure 3,5-dimethyl-1H-pyrazol-4-amine.
- Titrant: 0.1 M KOH (CO₂-free) and 0.1 M HCl.

- Solvent: 0.15 M KCl (ionic strength adjustor) in degassed water.
- Instrument: Potentiometric titrator (e.g., Mettler Toledo or Sirius T3) with a glass pH electrode.

Methodology:

- System Calibration: Calibrate electrode using pH 4.01, 7.00, and 10.01 buffers. Validation: Slope must be >98%.
- Sample Preparation: Dissolve the amine in 20 mL of 0.15 M KCl/HCl (starting at pH ~2.0 to ensure full protonation).
- Titration: Titrate with 0.1 M KOH in 5 μ L increments until pH reaches 12.0.
- Reverse Titration (Validation): Immediately back-titrate with 0.1 M HCl. Validation: The hysteresis between forward and reverse curves must be <0.05 pH units; deviation indicates instability or precipitation.
- Data Analysis: Use Bjerrum plots or non-linear least squares regression to extract pKa values. Expect two inflection points: one for the pyrazolium H⁺ (pKa ~2.5) and one for the ammonium H⁺ (pKa ~4-5).

Protocol 2: Lipophilicity (LogP) via Miniaturized Shake-Flask

Objective: To measure the partition coefficient between octanol and water.

Methodology:

- Preparation: Saturate 1-octanol with phosphate buffer (pH 7.4) and vice versa for 24 hours.
- Experiment: Dissolve the compound in the water-saturated octanol phase (Stock A). Measure UV absorbance ().

- Partitioning: Mix Stock A with octanol-saturated buffer in a 1:1 ratio. Vortex for 60 minutes at 25°C. Centrifuge to separate phases.
- Quantification: Measure the UV absorbance of the octanol layer ().
- Calculation: .
- Validation: Mass balance check—analyze the aqueous phase to ensure total recovery is >95%. If recovery is low, suspect adsorption to the vessel walls.

Applications in Drug Development[1][2]

Kinase Inhibition

The pyrazole scaffold is a privileged structure in kinase inhibition. The N1-H and N2 motif acts as a hinge-binder, mimicking the adenine ring of ATP. The 3,5-dimethyl substitution pattern orients the molecule within the hydrophobic pocket, while the 4-amino group serves as a vector for extending into the solvent-exposed region or forming Schiff bases with aldehydes to create larger inhibitors.

Metal Coordination

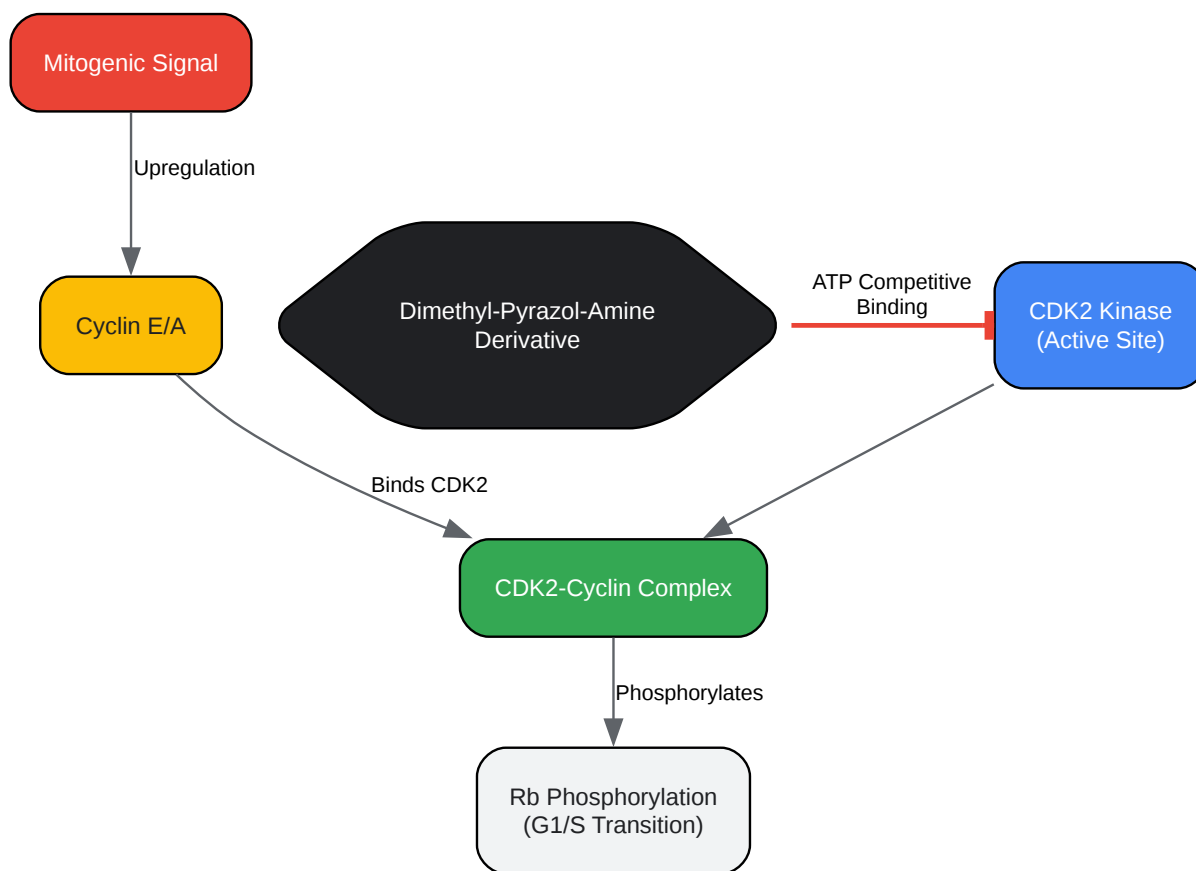
In radiopharmaceuticals (e.g., Technetium-99m labeling), dimethyl-pyrazol-amine derivatives serve as monodentate or bidentate ligands. The hardness of the N2 nitrogen makes it suitable for binding borderline acids like

or

.

Pathway Visualization

The following diagram outlines the role of pyrazole-based inhibitors in the CDK2/Cyclin signaling pathway, a common target for these derivatives.



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Caption: Mechanism of action for pyrazole-amine derivatives as ATP-competitive inhibitors in the CDK2 cell cycle pathway.

References

- PubChem.3,5-Dimethyl-1H-pyrazol-4-amine (Compound Summary). National Library of Medicine. [\[Link\]](#)
- MDPI.Synthesis and Pharmacological Activities of Pyrazole Derivatives: A Review. Molecules, 2018. [\[Link\]](#)
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